

# Application Notes and Protocols for Electro-olfactogram (EOG) using 3-Keto petromyzonol

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## Compound of Interest

Compound Name: 3-Keto petromyzonol

Cat. No.: B10767322

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## Introduction

The sea lamprey (*Petromyzon marinus*), an invasive species in the Laurentian Great Lakes, utilizes a sophisticated chemical communication system for reproduction. A key component of the male sea lamprey's sex pheromone is **3-keto petromyzonol** sulfate (3kPZS), a potent bile acid derivative that attracts ovulating females to nesting sites.[1][2] The electro-olfactogram (EOG) is a widely used electrophysiological technique to measure the response of the olfactory epithelium to odorants. This document provides detailed protocols for conducting EOG recordings in sea lamprey to assess the olfactory sensitivity to 3kPZS and its analogs. These protocols are intended for researchers in the fields of chemical ecology, neurophysiology, and those involved in the development of sea lamprey control methods.[3][4]

## Data Presentation

### Table 1: EOG Response Thresholds of Sea Lamprey to 3-Keto petromyzonol (3kPZS) and Related Compounds

Compound	Reported Detection Threshold (Molar)	Subject Animal	Reference
3-Keto petromyzonol sulfate (3kPZS)	$10^{-13}$	Ovulating female sea lamprey	[5]
3-Keto petromyzonol sulfate (3kPZS)	$10^{-12}$	Adult sea lamprey	
3-Keto petromyzonol sulfate (3kPZS)	$10^{-10}$	Adult female sea lamprey	
Petromyzonol sulfate (PZS)	-	Adult sea lamprey	
3,12-diketo-4,6-petromyzonene-24-sulfate (DKPES)	$10^{-10}$	Adult female sea lamprey	
Petromylidenes A-C	$10^{-9}$ - $10^{-11}$	Adult sea lamprey	

**Table 2: Normalized EOG Response Amplitudes to 3kPZS and Analogs**

Compound (at 10 <sup>-6</sup> M)	Mean Normalized EOG Amplitude (± SEM)	Sample Size (n)	Reference
3-keto-petromyzonol-24-sulfate sodium salt (3kPZS)	~1.0	6	
Petromyzonol-24-sulfate sodium salt (PZS)	~0.8	6	
3-keto-petromyzonol (3kPZ)	~0.2	5	
Petromyzonol (PZ)	~0.1	5	
Petromyzonol-3,24-disulfate disodium salt (PZ-3,24 S)	~0.9	6	
Petromyzonol-7,24-disulfate disodium salt (PZ-7,24 S)	~0.7	6	
Petromyzonol-12,24-disulfate disodium salt (PZ-12,24 S)	~0.6	6	
Petromyzonol-3,7,12,24-tetrasulfate tetrasodium salt (PZ-3,7,12,24 S)	~0.2	12	
Note: EOG responses were normalized to the response amplitude of 10 <sup>-5</sup> M L-arginine.			

## Experimental Protocols

### I. Animal Preparation for EOG Recording

- **Anesthesia:** Anesthetize an adult sea lamprey with MS-222 (tricaine methanesulfonate) at a concentration of 100 mg/L.
- **Immobilization:** Once anesthetized, immobilize the lamprey with an intramuscular injection of gallamine triethiodide (3 mg/kg of body weight).
- **Positioning:** Place the immobilized lamprey in a V-shaped stand.
- **Gill Irrigation:** Provide a constant supply of aerated water through the mouth to ensure respiration.
- **Olfactory Epithelium Exposure:** Carefully expose the olfactory epithelium for electrode placement.

### II. EOG Recording Procedure

- **Electrode Placement:**
  - Place a recording electrode on the surface of the olfactory epithelium.
  - Place a reference electrode on a different part of the head.
- **Odorant Delivery:**
  - Prepare stock solutions of **3-Keto petromyzonol** and other test compounds.
  - Deliver a constant flow of charcoal-filtered water over the olfactory epithelium.
  - Introduce the test odorants into this water flow for a defined duration.
- **Data Acquisition:**
  - Record the electrical potential difference between the recording and reference electrodes using a differential amplifier.

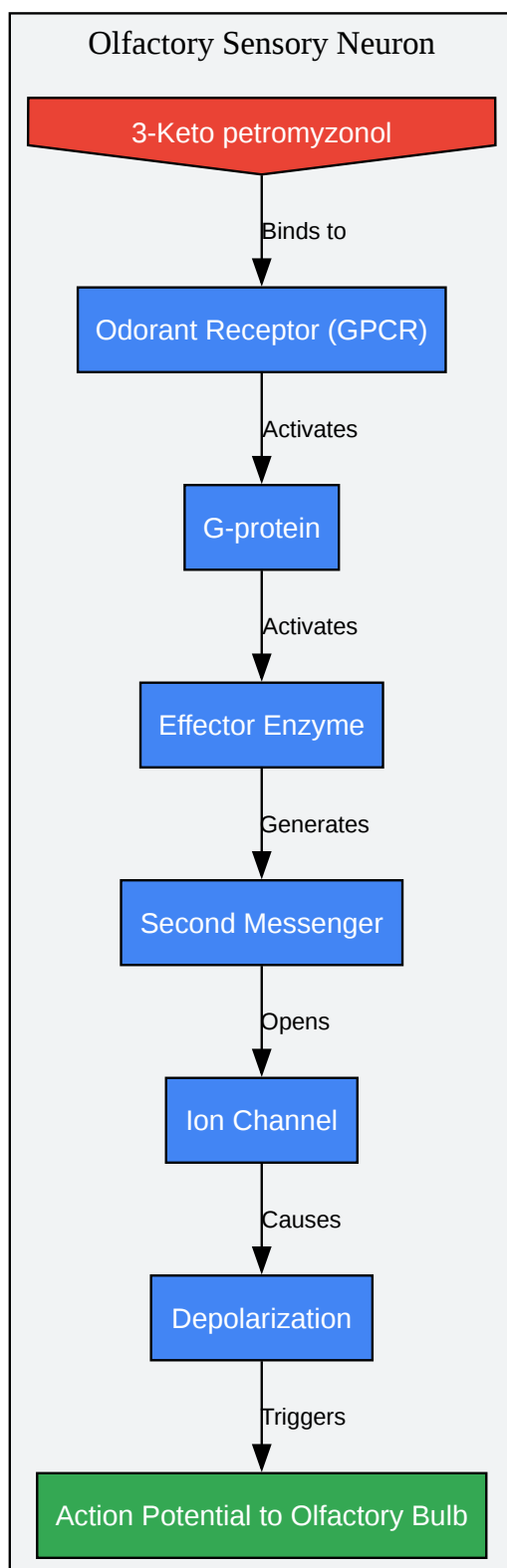
- The downward deflection of the EOG trace represents a negative potential, which is the typical response to an odorant.
- A good EOG signal is characterized by a rapid, sharp response upon odorant administration, followed by a recovery to the baseline.
- Positive Control and Normalization:
  - Throughout the experiment, periodically apply a standard concentration of L-arginine (e.g.,  $10^{-5}$  M) to serve as a positive control and to ensure the integrity of the olfactory preparation.
  - Normalize the EOG responses to the test compounds as a percentage of the response to the L-arginine standard.

## Visualizations



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Caption: Experimental workflow for electro-olfactogram (EOG) recordings.



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Caption: Olfactory signaling pathway for **3-Keto petromyzonol**.

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